

Handling and Storage of 3-(Methylsulfonyl)benzylamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)benzylamine hydrochloride

Cat. No.: B580239

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the safe handling and appropriate storage of **3-(Methylsulfonyl)benzylamine hydrochloride** (CAS No. 855267-50-4). Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound for research and development purposes. It is important to note that the toxicological properties of this specific compound have not been fully investigated, warranting a cautious approach to its handling.[\[1\]](#)

Compound Identification and Properties

| Property | Value | Source |
|-------------------|---|---|
| CAS Number | 855267-50-4 | [1] [2] [3] |
| Molecular Formula | C8H12CINO2S | [3] |
| Molecular Weight | 221.71 g/mol | [3] |
| IUPAC Name | [3- (methylsulfonyl)phenyl]methan amine;hydrochloride | [2] |
| Physical Form | Solid | [2] |
| Purity | Typically ≥97% | [2] |
| Melting Point | 248-254 °C | [3] |

Hazard Identification and Safety Precautions

3-(Methylsulfonyl)benzylamine hydrochloride is classified as a hazardous substance. The following table summarizes its hazard statements as per the Globally Harmonized System (GHS).

| Hazard Statement Code | Description |
|-----------------------|----------------------------------|
| H302 | Harmful if swallowed |
| H315 | Causes skin irritation |
| H319 | Causes serious eye irritation |
| H335 | May cause respiratory irritation |

Signal Word: Warning[\[2\]](#)[\[3\]](#)

It is imperative to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)

Personal Protective Equipment (PPE)

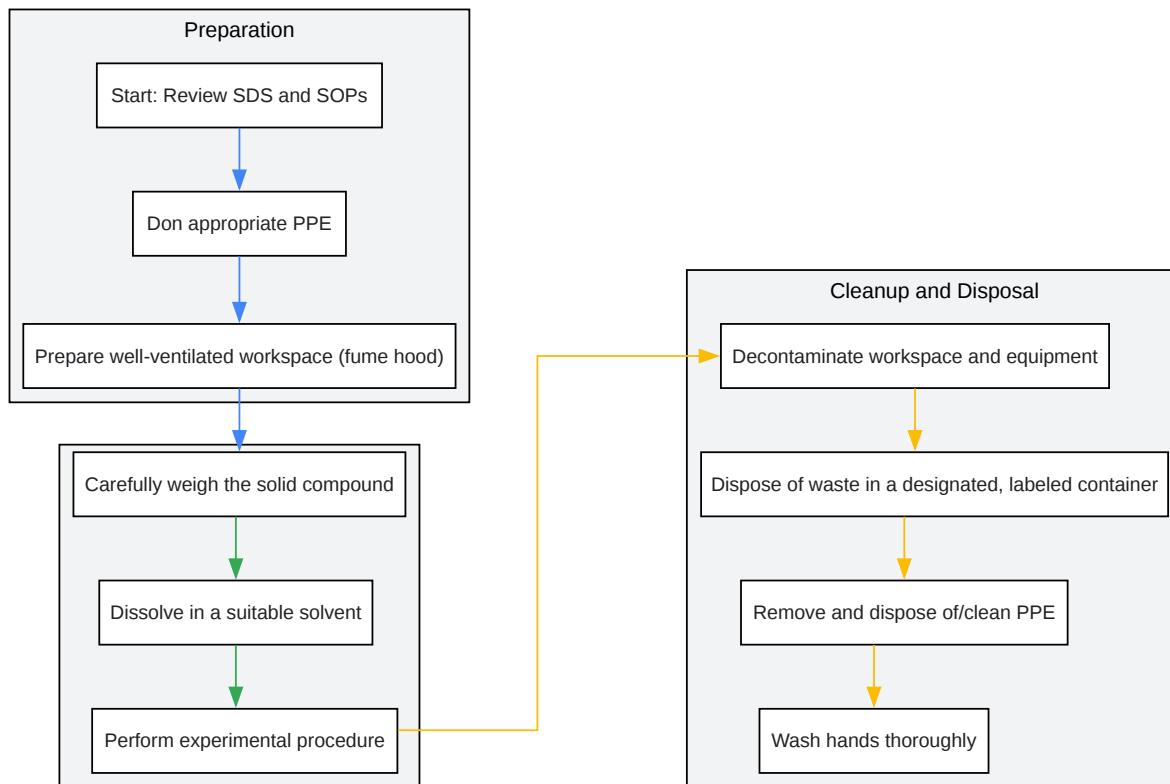
A risk assessment should be conducted before handling this compound to determine the necessary level of protection. The following PPE is recommended:

| PPE Category | Specification | Rationale |
|------------------------|--|---|
| Eye Protection | Chemical safety goggles or a face shield. | To prevent eye irritation or serious eye damage from splashes or airborne particles. [1] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile rubber). | To prevent skin contact and irritation. [1] |
| Body Protection | A laboratory coat and, if necessary, chemical-resistant boots. | To protect skin and personal clothing from contamination. [1] |
| Respiratory Protection | An appropriate respirator should be worn if ventilation is inadequate or if dust is generated. | To prevent respiratory tract irritation from inhaling dust or vapors. [1] |

Handling and Experimental Protocols

General Handling Workflow

The following diagram illustrates a safe workflow for handling **3-(Methylsulfonyl)benzylamine hydrochloride** in a laboratory setting.



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Caption: Safe handling workflow for **3-(Methylsulfonyl)benzylamine hydrochloride**.

Experimental Protocol: Weighing and Solution Preparation

Objective: To accurately weigh the solid compound and prepare a stock solution.

Methodology:

- Ensure the balance is in a draft-free enclosure.
- Place a clean, dry weighing vessel on the balance and tare.
- Carefully transfer the desired amount of **3-(Methylsulfonyl)benzylamine hydrochloride** to the weighing vessel using a spatula. Avoid generating dust.
- Record the exact weight.
- In a fume hood, add a small amount of the desired solvent to a volumetric flask.
- Carefully transfer the weighed solid into the volumetric flask.
- Rinse the weighing vessel with a small amount of the solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add the solvent to the volumetric flask until it is about half-full.
- Swirl the flask gently or use a magnetic stirrer to dissolve the compound completely.
- Once dissolved, add the solvent up to the calibration mark.
- Stopper the flask and invert it several times to ensure a homogeneous solution.
- Label the flask with the compound name, concentration, solvent, and date of preparation.

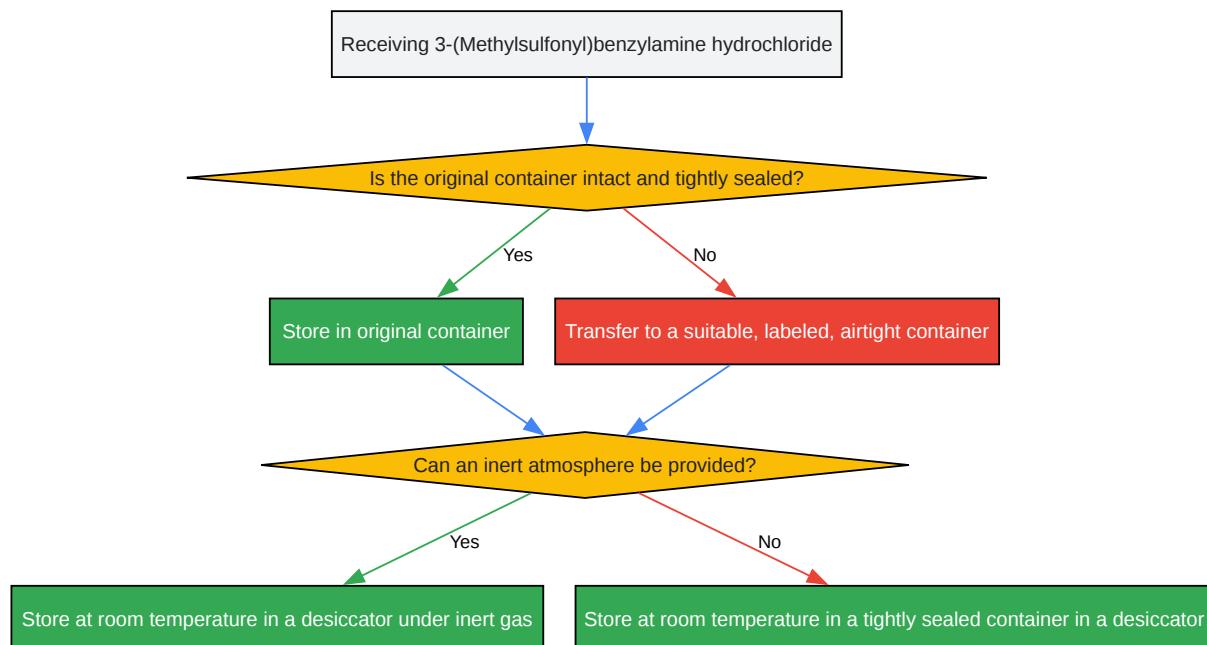
Storage and Stability

Proper storage is essential to maintain the quality and stability of **3-(Methylsulfonyl)benzylamine hydrochloride**.

| Storage Condition | Recommendation | Rationale |
|-------------------|--|---|
| Temperature | Room temperature | To ensure chemical stability.[2] |
| Atmosphere | Inert atmosphere (e.g., under argon or nitrogen) | To prevent degradation from reactive atmospheric components.[2] |
| Container | Tightly closed container | To prevent contamination and exposure to moisture.[1] |
| Location | Cool, dry, well-ventilated place | To minimize the risk of degradation and ensure a safe storage environment.[1] |

Storage Decision Tree

The following diagram provides a logical flow for determining the appropriate storage of **3-(Methylsulfonyl)benzylamine hydrochloride**.



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Caption: Decision tree for the proper storage of the compound.

First Aid and Emergency Procedures

In case of exposure, follow these first aid measures and seek immediate medical attention.

| Exposure Route | First Aid Measures |
|----------------|---|
| Ingestion | Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention. |
| Inhalation | Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention. [1] |
| Skin Contact | Remove contaminated clothing. Gently and thoroughly wash the affected area with running water and non-abrasive soap. Seek medical attention. [1] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. |

In case of a spill, wear appropriate PPE, scoop up the solid material, and place it into a suitable container for disposal.[\[1\]](#) Ventilate the area and wash the spill site after material pickup is complete.[\[1\]](#)

Disposal Considerations

Dispose of **3-(Methylsulfonyl)benzylamine hydrochloride** and its containers in accordance with all federal, state, and local regulations.[\[1\]](#) It is recommended to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive risk assessment and adherence to all applicable safety regulations. Always consult the Safety Data Sheet (SDS) before handling any chemical.

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